

L-Lysine hydrate chemical properties and structure

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Compound of Interest

Compound Name: L-Lysine hydrate

Cat. No.: B3420689

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An In-depth Technical Guide to **L-Lysine Hydrate**: Chemical Properties, Structure, and Analysis

Introduction

L-Lysine is an essential α -amino acid, meaning it cannot be synthesized de novo by the human body and must be obtained through diet or supplementation.[1][2] It serves as a fundamental building block for protein synthesis and is crucial for numerous physiological processes, including collagen formation, carnitine production, and calcium absorption.[1][2][3] In its solid form, L-Lysine has a strong propensity to incorporate water, most commonly forming L-Lysine monohydrate ($C_6H_{14}N_2O_2 \cdot H_2O$), the focus of this guide.[4][5] This hydrated form is often preferred in various applications due to its stability.[6][7]

This document provides a comprehensive overview of the chemical properties, structure, and analytical methodologies for **L-Lysine hydrate**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

L-Lysine hydrate is typically a white to off-white or pale yellow crystalline powder.[3][6][8] It is highly soluble in water but insoluble in common neutral solvents like ethanol and ether.[9][10][11] The compound is stable under recommended storage conditions (room temperature or 2-8°C, sealed, away from moisture) but is incompatible with strong oxidizing agents, acids, and alkalis.[9][12][13]

Quantitative Data Summary

The key chemical and physical properties of L-Lysine and its monohydrate form are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Identifiers		
CAS Number	39665-12-8 (Monohydrate)	[3][14]
56-87-1 (Anhydrous L-Lysine)	[10][15]	
EC Number	200-294-2	[9][12]
PubChem CID	16211825 (Monohydrate)	[16]
Molecular Information		
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂ ·H ₂ O or C ₆ H ₁₆ N ₂ O ₃	[3][14][16]
Molecular Weight	164.20 g/mol (Monohydrate)	[14][16][17]
146.19 g/mol (Anhydrous Basis)	[9][10][18]	
Physical Properties		
Appearance	White to pale yellow crystalline powder	[3][6][8]
Melting Point	~207-215 °C (with decomposition)	[9][17][19]
Solubility in Water	>1500 g/L; Very freely soluble	[9][10]
Bulk Density	366 kg/m ³	[9]
Chemical Properties		
pK _a Values (Anhydrous)	pK ₁ : 2.18 (carboxyl)	[10]
pK ₂ : 8.95 (α-amino)	[10]	
pK ₃ : 10.53 (ε-amino)	[10]	
pH of Solution	9.0 - 10.5 (80 g/L in H ₂ O at 20 °C)	[9]
Specific Optical Rotation	+23° to +27° ([α] ²⁰ /D, c=2 in 1N HCl)	[6][8]

+22° ([α]²¹/D, c=2 in 6M HCl) [\[18\]](#)

Storage

Recommended Temperature	Room Temperature or +2°C to +8°C	[6] [9] [12]
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Chemical Structure

L-Lysine is an aliphatic, basic amino acid. Its structure features a central chiral alpha-carbon bonded to an α-amino group, a carboxyl group, a hydrogen atom, and a side chain containing a four-carbon aliphatic chain terminated by an ε-amino group.

Stereochemistry and Zwitterionic Form

The "L" designation refers to the stereochemical configuration of the α-amino group, which is on the left in a Fischer projection. In solid form and at physiological pH, L-Lysine exists as a zwitterion, where the acidic carboxyl group is deprotonated (-COO⁻) and the basic amino groups are protonated (-NH₃⁺).

Crystalline Structure

Under ambient conditions, L-Lysine readily forms hydrate phases. Two have been identified: L-Lysine hemihydrate and L-Lysine monohydrate.[\[4\]](#) The monohydrate consists of one molecule of L-Lysine for every one molecule of water within its crystal lattice.[\[3\]](#)[\[14\]](#) This incorporated water can influence the compound's stability and solubility characteristics.[\[3\]](#)

Structure Representations:

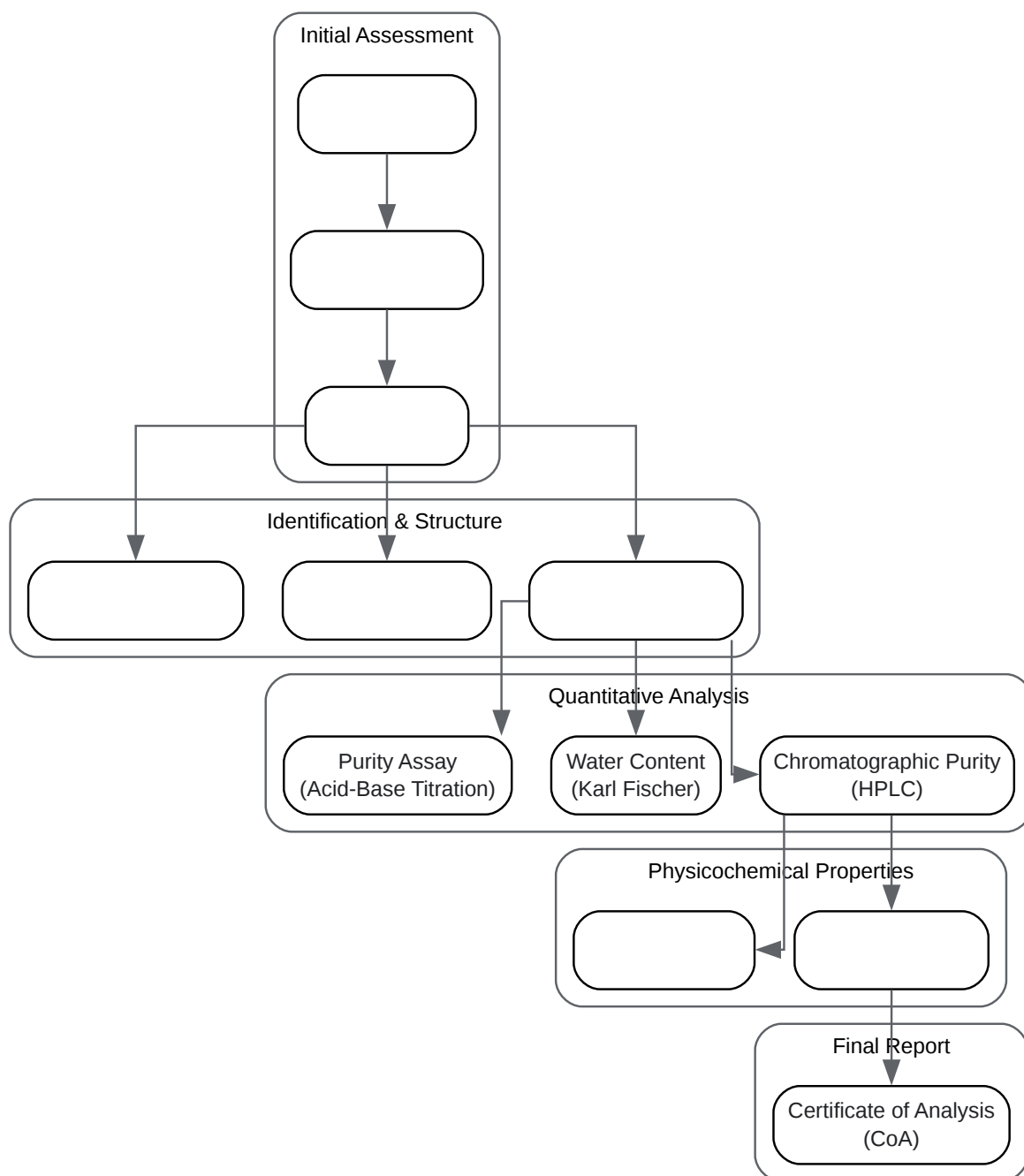
- SMILES (Monohydrate):N-[INVALID-LINK]=O)CCCCN.O[\[3\]](#)[\[20\]](#)
- InChI (Monohydrate):InChI=1S/C6H14N2O2.H2O/c7-4-2-1-3-5(8)6(9)10;/h5H,1-4,7-8H2,(H,9,10);1H2/t5-;/m0./s1[\[3\]](#)[\[9\]](#)

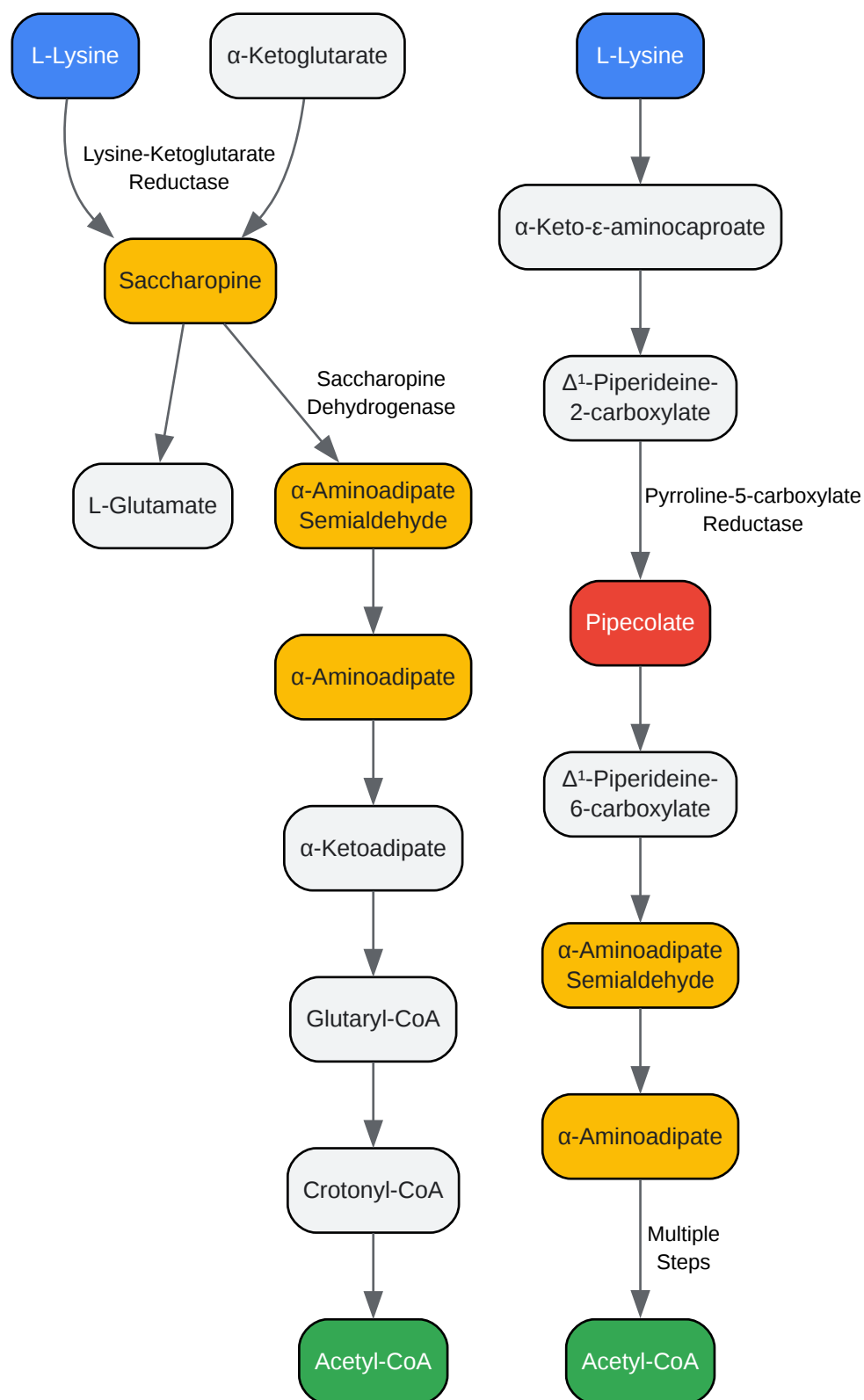
Experimental Protocols and Characterization

The characterization of **L-Lysine hydrate** involves a combination of titration, spectroscopic, and chromatographic techniques to confirm its identity, purity, and other properties.

General Workflow for Characterization

The following diagram illustrates a typical workflow for the comprehensive analysis of an **L-Lysine hydrate** sample.





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